

Enacyloxin IIa and the Producing Organism Burkholderia: A Technical Guide

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Compound of Interest

Compound Name: *Enacyloxin IIa*

Cat. No.: *B1258719*

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Introduction

Enacyloxin IIa is a polyketide antibiotic with significant inhibitory activity against a range of Gram-positive and Gram-negative bacteria.[1] Produced by certain species of the bacterial genus *Burkholderia*, this molecule has garnered interest within the scientific community due to its novel structure and mechanism of action, particularly in an era of mounting antibiotic resistance.[2][3] **Enacyloxin IIa** targets the bacterial protein synthesis machinery, a critical pathway for bacterial viability, by interacting with the elongation factor Tu (EF-Tu).[4][5] This guide provides an in-depth overview of **Enacyloxin IIa**, its producing organism, its biosynthesis, mechanism of action, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

The Producing Organism: *Burkholderia*

The genus *Burkholderia* comprises a diverse group of Gram-negative, aerobic, rod-shaped bacteria.[6] Members of this genus are ubiquitous in the environment, inhabiting soil, water, and the rhizosphere.[6] While many *Burkholderia* species are known for their beneficial associations with plants and fungi, some are opportunistic pathogens in humans, notably in individuals with cystic fibrosis.[6][7]

Several *Burkholderia* species have been identified as producers of **Enacyloxin IIa**, including:

- *Burkholderia gladioli*: This species is a known plant pathogen affecting crops like rice, onions, and gladiolus.[6] It is also an opportunistic human pathogen. *B. gladioli* synthesizes a

variety of inhibitory substances, including enacyloxins.[6][8]

- Burkholderia ambifaria: A member of the Burkholderia cepacia complex (Bcc), B. ambifaria has also been identified as a producer of **Enacyloxin IIa**. [2][9]

The production of secondary metabolites like **Enacyloxin IIa** is thought to play a role in the ecological competitiveness of these bacteria.[7]

Enacyloxin IIa: Structure and Physicochemical Properties

Enacyloxin IIa is a unique polyene antibiotic with a non-lactonic structure.[1] Its chemical backbone consists of a 3,4-dihydroxycyclohexanecarboxylic acid moiety with a chlorine-containing polyenic and polyhydroxy acyl side chain attached via an ester linkage.[1][8]

Table 1: Physicochemical Properties of **Enacyloxin IIa**

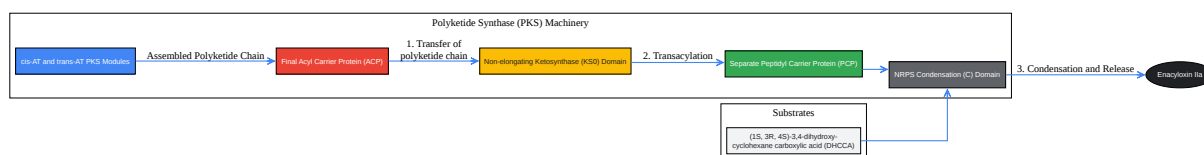
Property	Value	Reference
Molecular Formula	C ₃₃ H ₄₅ Cl ₂ NO ₁₁	[10]
Molecular Weight	702.6 g/mol	[10]
Appearance	Yellow-colored	[11]

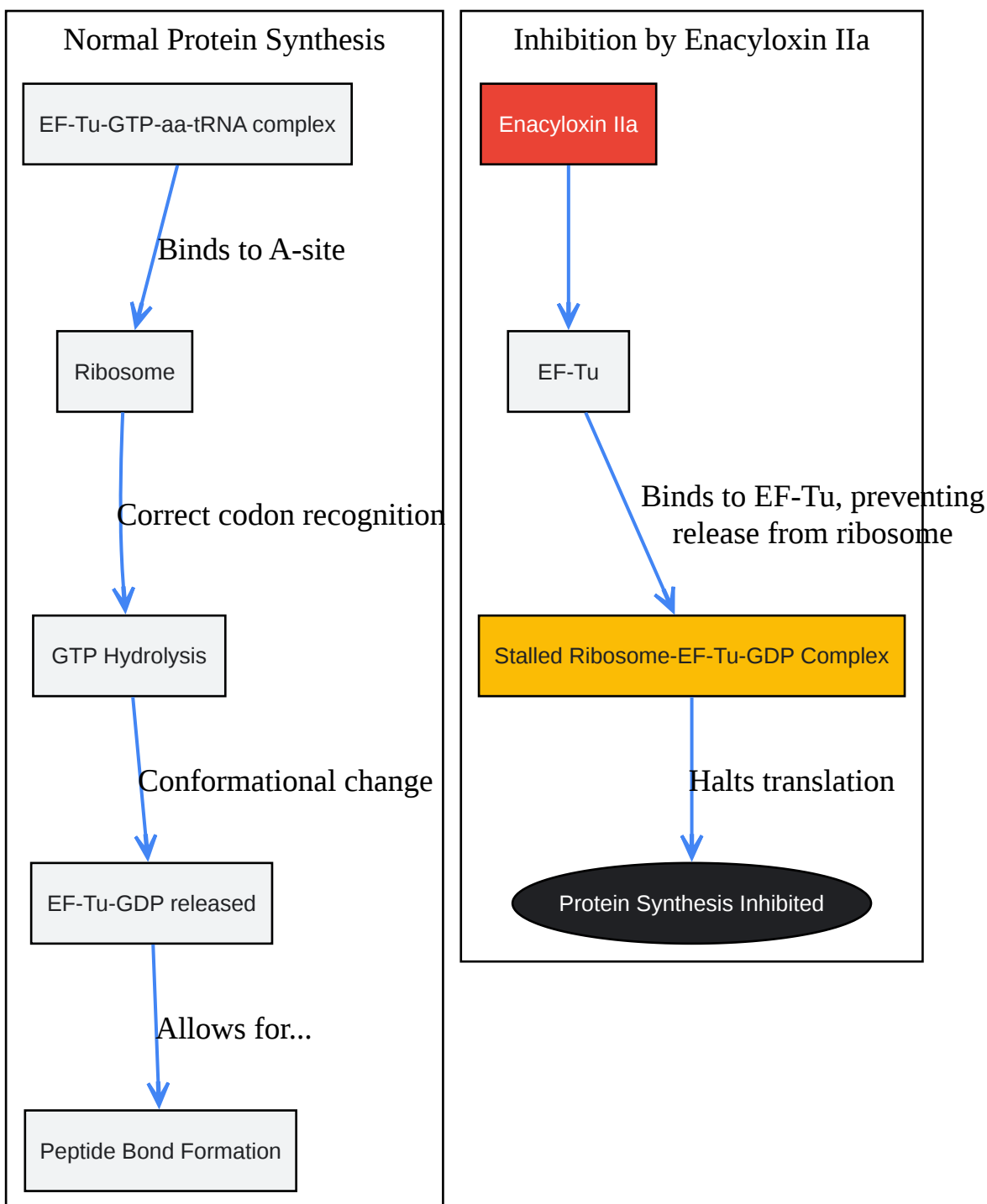
Biosynthesis of Enacyloxin IIa

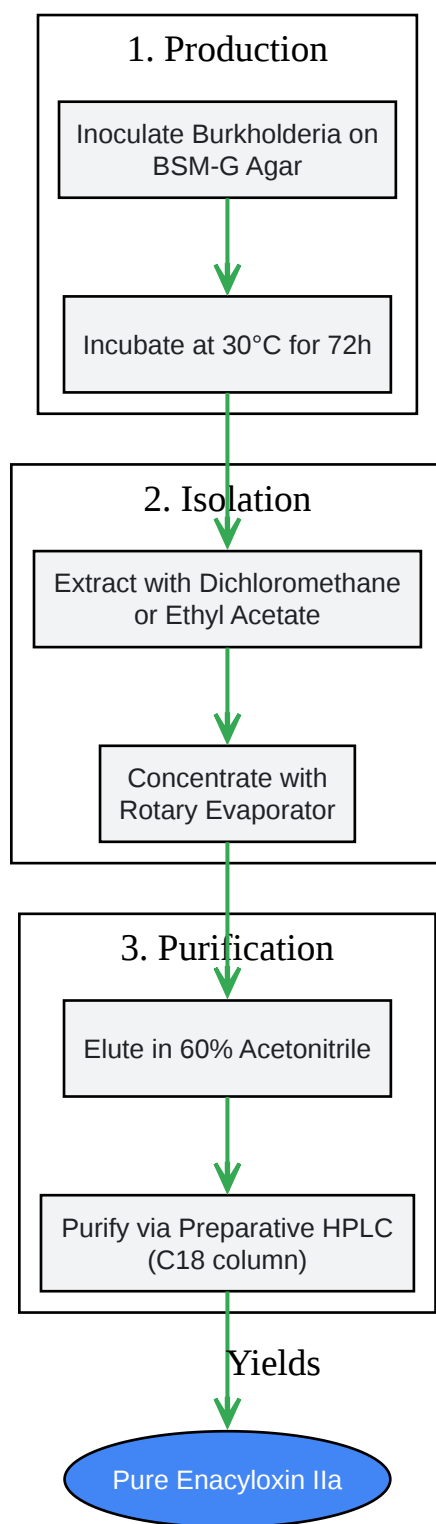
Enacyloxin IIa is synthesized via a complex biosynthetic pathway encoded by a dedicated gene cluster.[2] The core of this machinery is an unusual hybrid modular polyketide synthase (PKS).[2] This PKS system is unique in that it consists of multiple proteins with similarities to both cis-acyltransferase (cis-AT) PKSs and a single protein with similarity to trans-AT PKSs.[2] The biosynthesis is also noted to be regulated by quorum sensing.[2]

The assembly of the enacyloxin polyketide chain involves a dual transacylation mechanism for its release from the synthase.[12] A non-elongating ketosynthase domain facilitates the transfer of the completed polyketide chain from the final acyl carrier protein domain of the synthase to a distinct carrier protein.[12][13] Subsequently, a nonribosomal peptide synthetase (NRPS)

condensation domain catalyzes the condensation of this chain with (1S, 3R, 4S)-3, 4-dihydroxycyclohexane carboxylic acid (DHCCA).[\[12\]](#)[\[13\]](#)







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